

BNC1 siRNA knockdown: A Step-by-Step Guide for Researchers

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Compound of Interest

Compound Name: *BNC1 Human Pre-designed
siRNA Set A*

Cat. No.: *B15579000*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Basonuclin-1 (BNC1) is a zinc finger protein that plays a regulatory role in cellular processes such as keratinocyte proliferation and rRNA transcription.[1][2] It is found in the basal cell layer of the epidermis, hair follicles, and is abundant in the germ cells of the testis and ovary.[1][2] Dysregulation of BNC1 has been implicated in various diseases, including cancer and primary ovarian insufficiency.[2][3][4] In some cancers, such as gastric cancer, BNC1 acts as a tumor suppressor by inhibiting the CCL20/JAK-STAT signaling pathway.[5] Conversely, in other malignancies, it may function as an oncogene.[4][5] Given its diverse roles, BNC1 is a protein of significant interest for therapeutic development. This guide provides a comprehensive, step-by-step protocol for conducting BNC1 knockdown experiments using small interfering RNA (siRNA) to investigate its function in various cellular contexts.

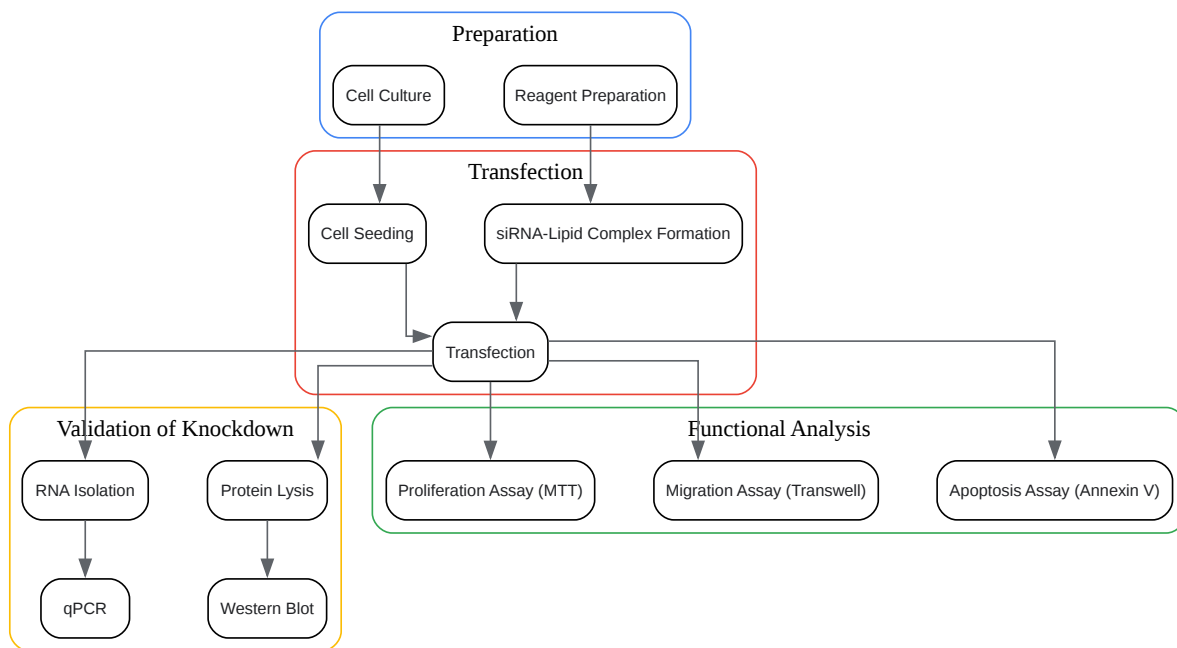
Key Experimental Parameters

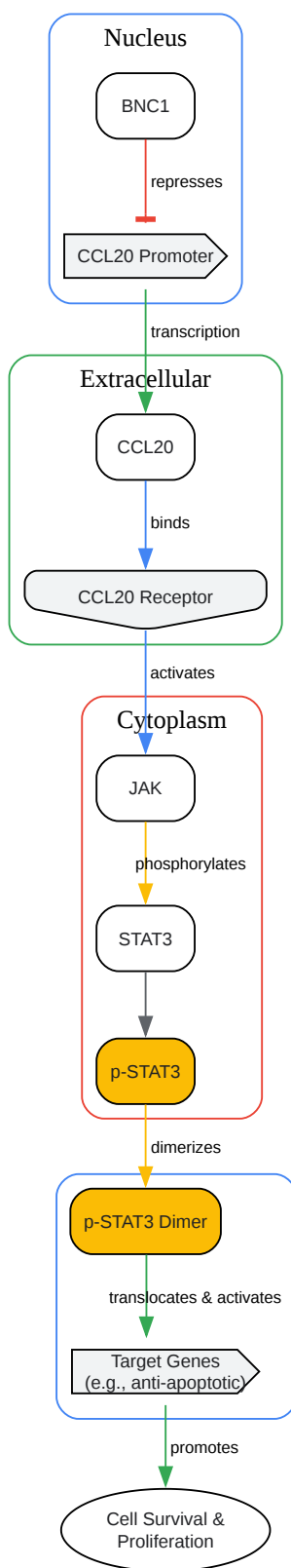
A successful siRNA experiment requires careful optimization of several parameters. The following table summarizes the key quantitative data points for a typical BNC1 siRNA experiment.

Parameter	Recommended Range	Typical Value	Notes
Cell Seeding Density (per well of a 24-well plate)	1×10^4 - 5×10^4 cells	2.5×10^4 cells	Optimize for your specific cell line to reach 30-50% confluency at the time of transfection.
siRNA Concentration	10 - 100 nM	25 nM	Start with a lower concentration to minimize off-target effects.[6]
Transfection Reagent Volume (per well of a 24-well plate)	0.5 - 2.0 μ L	1.0 μ L	Optimize the ratio of siRNA to transfection reagent for each cell line.
Transfection Incubation Time	4 - 6 hours	6 hours	Serum-free media is often recommended during complex formation.[7]
Post-transfection Incubation for mRNA analysis (qPCR)	24 - 48 hours	24 hours	Optimal time for detecting mRNA knockdown.
Post-transfection Incubation for protein analysis (Western Blot)	48 - 96 hours	72 hours	Allows for sufficient time for protein turnover.

Experimental Workflow

The overall workflow for a BNC1 siRNA experiment involves several key stages, from initial cell culture to downstream functional analysis.





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